

Stability of monomethyl fumarate in different solvents and storage conditions

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Compound of Interest		
Compound Name:	Monomethyl Fumarate	
Cat. No.:	B1676726	Get Quote

Technical Support Center: Monomethyl Fumarate (MMF) Stability

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **monomethyl fumarate** (MMF). Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the stability and integrity of MMF in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **monomethyl fumarate**?

A1: Solid **monomethyl fumarate** is stable for at least four years when stored at -20°C. For unopened commercial formulations, storage in a refrigerator at 2°C to 8°C (35°F to 46°F) is recommended, with a shelf-life of 24 months.[1][2] Do not freeze these formulations.[1]

Q2: How long is **monomethyl fumarate** stable after a container of a commercial formulation is opened?

A2: Once opened, bottles of a specific MMF formulation can be stored at room temperature, between 20°C to 25°C (68°F to 77°F), for up to three months.[1] It is important to protect it from light and store it in the original container.

Q3: What is the stability of monomethyl fumarate in aqueous solutions?



A3: It is not recommended to store aqueous solutions of **monomethyl fumarate** for more than one day. The ester moiety in MMF is susceptible to hydrolysis, which can be accelerated by pH and temperature.

Q4: In which organic solvents is **monomethyl fumarate** soluble and are these solutions stable?

A4: **Monomethyl fumarate** is soluble in organic solvents such as ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF). While specific long-term stability data in these solvents is not readily available, it is best practice to prepare fresh solutions or store them for very short periods at low temperatures (-20°C or -80°C) to minimize potential degradation.

Q5: What are the primary degradation products of monomethyl fumarate?

A5: The primary degradation product of **monomethyl fumarate** through hydrolysis is fumaric acid and methanol. In the context of its prodrug, dimethyl fumarate (DMF), MMF itself is a primary related substance, along with fumaric acid.

Q6: Is monomethyl fumarate sensitive to light?

A6: Yes, protection from light is recommended for the storage of **monomethyl fumarate** formulations. While specific photodegradation kinetics for MMF are not widely published, it is a standard precaution for compounds with unsaturated bonds.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause(s)	Recommended Action(s)
Inconsistent results in cell- based assays.	Degradation of MMF in aqueous culture media.2. Use of aged stock solutions.	1. Prepare fresh MMF solutions in your culture medium for each experiment.2. Prepare fresh stock solutions in an appropriate organic solvent (e.g., DMSO) and use them immediately or store in small aliquots at -80°C for a limited time. Avoid repeated freeze-thaw cycles.
Appearance of unexpected peaks in HPLC analysis.	Hydrolysis of MMF to fumaric acid.2. Oxidative degradation.3. Photodegradation.	1. Check the pH of your sample and mobile phase. Acidic or alkaline conditions can accelerate hydrolysis.2. Purge solvents with an inert gas (e.g., nitrogen or argon) to minimize dissolved oxygen.3. Protect samples from light by using amber vials or covering them with aluminum foil during preparation and analysis.
Loss of MMF potency over time.	Improper storage conditions (temperature, light, humidity).2. Chemical incompatibility with other components in a formulation.	1. Ensure MMF is stored as a solid at -20°C for long-term storage or as recommended for specific formulations.2. Verify the compatibility of MMF with all excipients and solvents in your formulation.
Variability in the stability of MMF in plasma samples.	Continued enzymatic activity in the plasma sample.2. Improper storage of plasma samples.	1. Collect blood samples in tubes containing a stabilizer like sodium fluoride to inhibit esterase activity.2. Store plasma samples at -70°C or lower until analysis.



Data on Stability and Solubility

Table 1: Solubility of Monomethyl Fumarate

Solvent	Solubility
Ethanol	~0.5 mg/mL
Dimethyl Sulfoxide (DMSO)	~10 mg/mL
Dimethylformamide (DMF)	~10 mg/mL
Phosphate-Buffered Saline (PBS), pH 7.2	~1 mg/mL

Table 2: Storage Conditions for Monomethyl Fumarate

Form	Storage Temperature	Duration	Notes
Solid	-20°C	≥ 4 years	
Commercial Formulation (unopened)	2°C to 8°C	24 months	Do not freeze.
Commercial Formulation (opened)	20°C to 25°C	Up to 3 months	Protect from light.
Aqueous Solution	Not Recommended	≤ 1 day	Prone to hydrolysis.
Organic Stock Solution (e.g., in DMSO)	-20°C or -80°C	Short-term	Prepare fresh when possible.
Plasma Samples (with stabilizer)	≤ -70°C	Duration of clinical study	

Table 3: Degradation Kinetics of Dimethyl Fumarate (a Prodrug of MMF) in Aqueous Solutions*



рН	Condition	Observation
1	0.1 N HCl, reflux, 6h	Significant degradation
3	Aqueous Buffer	Less stable than at pH 5 and 7
5	Aqueous Buffer	More stable than at pH 1, 3, and 9
7	Aqueous Buffer	Least stable among pH 3, 5, and 7
9	Aqueous Buffer	Highly susceptible to hydrolysis

^{*}Note: This data is for dimethyl fumarate and is provided as a reference for the potential pH-dependent hydrolysis of the fumarate ester moiety, which is also present in **monomethyl fumarate**. One study indicated that MMF is stable in 0.1 N HCl at 37°C for 6 hours, simulating gastric conditions.

Experimental Protocols

Protocol 1: Stability-Indicating RP-HPLC Method for Monomethyl Fumarate

This protocol is a general guideline based on published methods for the analysis of MMF and related substances.

- Chromatographic System:
 - HPLC with a UV or PDA detector.
 - Column: C18 column (e.g., Symmetry C18, Inertsil ODS).
 - Detection Wavelength: 210 nm.
- Mobile Phase Preparation:



- Prepare a mixture of an aqueous buffer and an organic solvent. A common mobile phase is a mixture of 0.1% ortho-phosphoric acid in water and acetonitrile (e.g., 55:45 v/v).
- Sample Preparation:
 - Accurately weigh and dissolve MMF in the mobile phase or a suitable solvent to a known concentration (e.g., 100 μg/mL).
 - For stability studies, incubate the sample under the desired stress conditions (e.g., acidic, basic, oxidative, thermal, photolytic).
 - Before injection, filter the sample through a 0.45 μm syringe filter.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μL.
 - Column Temperature: 25°C.
- Analysis:
 - Monitor the chromatogram for the appearance of new peaks (degradation products) and a decrease in the peak area of MMF.
 - The method should be validated to ensure it can separate MMF from its potential degradation products like fumaric acid.

Protocol 2: Forced Degradation Study (Stress Testing)

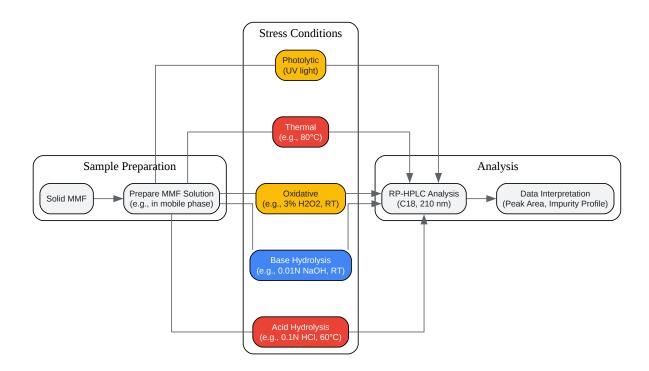
- Acid Hydrolysis: Incubate the MMF solution in 0.1 N HCl at an elevated temperature (e.g., 60°C) for several hours.
- Base Hydrolysis: Incubate the MMF solution in 0.01 N NaOH at room temperature for a few hours.



- Oxidative Degradation: Treat the MMF solution with 3% hydrogen peroxide at room temperature.
- Thermal Degradation: Expose the solid MMF or a solution to elevated temperatures (e.g., 80°C).
- Photodegradation: Expose the MMF solution to UV light (e.g., in a photostability chamber).

For each condition, analyze the stressed samples by the stability-indicating HPLC method at various time points to determine the rate and extent of degradation.

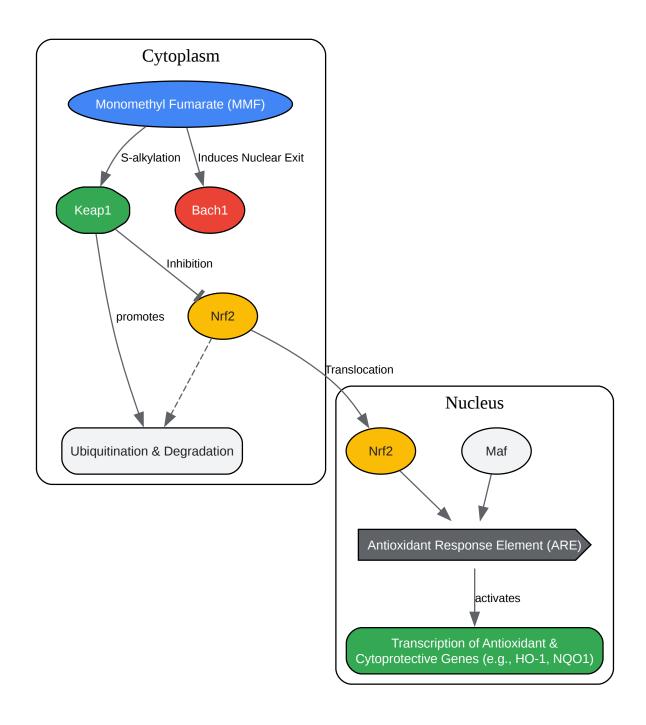
Visualizations





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MMF Stability Testing Workflow



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MMF Activation of the Nrf2 Pathway



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References

- 1. Distinct Nrf2 Signaling Mechanisms of Fumaric Acid Esters and Their Role in Neuroprotection against 1-Methyl-4-Phenyl-1,2,3,6-Tetrahydropyridine-Induced Experimental Parkinson's-Like Disease - PMC [pmc.ncbi.nlm.nih.gov]
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